

# "2-Methyl-5-Nitro-6-Chlorophenol properties and structure"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methyl-5-Nitro-6-Chlorophenol

Cat. No.: B1320782

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## An In-depth Technical Guide to 2-Methyl-5-Nitro-6-Chlorophenol

This guide provides a comprehensive overview of the chemical and physical properties, structure, applications, and experimental considerations for **2-Methyl-5-Nitro-6-Chlorophenol**, tailored for researchers, scientists, and professionals in drug development and chemical synthesis.

## Introduction

**2-Methyl-5-nitro-6-chlorophenol** is a versatile substituted aromatic compound with significant applications in various industrial and research fields. It serves as a crucial intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyes.[1] The molecule's structure, featuring nitro, chloro, methyl, and hydroxyl functional groups, imparts potent antibacterial and antifungal properties, making it a valuable candidate for the development of novel antimicrobial agents.[1] Its stability and reactivity also contribute to its use in producing high-quality colorants for the textile industry.[1]

## Chemical Structure and Identifiers

The structural arrangement of **2-Methyl-5-Nitro-6-Chlorophenol** consists of a phenol ring substituted with a methyl group at position 2, a nitro group at position 5, and a chlorine atom at position 6.

Caption: Chemical structure of **2-Methyl-5-Nitro-6-Chlorophenol**.

Table 1: Compound Identifiers

Identifier	Value
CAS Number	39183-20-5[2]
IUPAC Name	6-Chloro-2-methyl-5-nitrophenol[2]
Synonyms	2-Chloro-6-methyl-3-nitrophenol, 6-Chloro-5-nitro-o-cresol, 3-NITRO-2-CHLORO-6-METHYLPHENOL[2][3]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> ClNO <sub>3</sub> [2]
Molecular Weight	187.58 g/mol [3]
Exact Mass	187.003616 u[4]
EC Number	609-617-5[5]

| MDL Number | MFCD03425888[3] |

## Physicochemical Properties

The compound is typically a yellow or off-white to light yellow crystalline solid.[1][6] Key physical and chemical properties are summarized below.

Table 2: Physicochemical Data

Property	Value
Melting Point	70-76 °C[1]
Boiling Point	306.0 ± 42.0 °C at 760 mmHg[4]
Density	1.5 ± 0.1 g/cm <sup>3</sup> [4]
Flash Point	138.8 ± 27.9 °C[4]
LogP	2.73[4]
PSA (Polar Surface Area)	66.05 Å <sup>2</sup> [4]
Vapor Pressure	0.0 ± 0.7 mmHg at 25°C[4]

| Purity | ≥ 98% (HPLC)[1] |

## Applications and Research Interest

**2-Methyl-5-nitro-6-chlorophenol** is a compound of significant interest due to its versatile applications:

- **Antimicrobial Agent Development:** It exhibits potent antibacterial and antifungal properties, making it a valuable precursor for creating new antimicrobial formulations in the pharmaceutical industry.[1]
- **Agrochemical Synthesis:** The compound serves as an active ingredient or intermediate in the formulation of agricultural pesticides, aiding in crop protection.[1]
- **Dye and Pigment Industry:** Its chemical stability and reactivity are leveraged in the formulation of high-quality dyes and pigments.[1]
- **Chemical Synthesis:** It is widely used as an intermediate in organic chemistry for the synthesis of more complex molecules.[1]
- **Biochemical Research:** It can be used as a selective agent in various biological assays.[1]

## Experimental Protocols

While specific synthesis and analysis protocols for **2-Methyl-5-Nitro-6-Chlorophenol** are not extensively detailed in publicly available literature, established methods for its precursor, 2-Methyl-5-nitrophenol, provide a foundational methodology. Commercial suppliers confirm the availability of analytical documentation including NMR, HPLC, and LC-MS for the final compound.[\[2\]](#)[\[3\]](#)[\[4\]](#)

## Representative Synthesis of Precursor (2-Methyl-5-nitrophenol)

A common route to synthesizing the core nitrophenol structure involves the diazotization of an aniline precursor followed by hydrolysis. The following protocol is adapted from established laboratory procedures for synthesizing 2-Methyl-5-nitrophenol from 2-Methyl-5-nitroaniline.[\[7\]](#)[\[8\]](#)

Materials:

- 2-Methyl-5-nitroaniline
- 10% Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>)
- Sodium Nitrite (NaNO<sub>2</sub>)
- Concentrated Sulfuric Acid
- Starch-iodide paper

Procedure:

- **Dissolution:** Dissolve 40 g of 2-methyl-5-nitroaniline in 600 mL of refluxing 10% sulfuric acid.[\[7\]](#)
- **Cooling:** Cool the solution to 0 °C to allow the corresponding salt to precipitate.[\[7\]](#)
- **Diazotization:** While maintaining the low temperature and with continuous stirring, add 18 g of solid sodium nitrite in small portions. Monitor the reaction until a positive test on starch-iodide paper indicates the completion of diazotization.[\[7\]](#)

- Hydrolysis: Add the prepared diazonium solution at once to a vigorously refluxing solution composed of 800 mL of water and 400 mL of concentrated sulfuric acid.[7]
- Reaction Completion: Continue refluxing until the evolution of nitrogen gas ceases.[7]
- Isolation: Cool the mixture to ambient temperature. The precipitated solid, crude 2-methyl-5-nitrophenol, is collected by filtration and dried.[7]

The subsequent chlorination of this precursor would be the logical next step to obtain the title compound, likely involving an electrophilic chlorination agent, though a specific protocol is not cited in the provided results.



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Caption: Workflow for the synthesis of the precursor 2-Methyl-5-nitrophenol.

## General Purification Protocol: Column Chromatography

For achieving high purity (>99.5%), column chromatography is an effective method for removing isomeric and other impurities.[8]

Procedure Outline:

- Column Preparation: A slurry of silica gel is prepared in a non-polar eluent (e.g., hexane) and packed into a glass column.[8]
- Sample Loading: The crude product is dissolved in a minimal volume of a suitable solvent (e.g., dichloromethane) and carefully loaded onto the top of the silica gel bed.[8]
- Elution: The column is eluted with a solvent system of increasing polarity (e.g., a gradient of ethyl acetate in hexane).
- Fraction Collection: Fractions are collected and analyzed (e.g., by TLC) to identify those containing the pure product.

- Solvent Evaporation: The solvent is removed from the combined pure fractions under reduced pressure to yield the purified solid.

## General Analytical Protocol: HPLC Analysis

High-Performance Liquid Chromatography (HPLC) is a standard method to assess the purity of nitrophenol compounds.

Suggested HPLC Conditions (based on methods for similar compounds):

- Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5  $\mu$ m particle size).[9][10]
- Mobile Phase: An isocratic or gradient mixture of acetonitrile (or methanol) and water, often with a small amount of acid (e.g., phosphoric or formic acid) to ensure sharp peaks.[11][12]
- Flow Rate: 1.0 - 1.5 mL/min.[9][10]
- Detection: UV detection at a wavelength appropriate for nitrophenols (e.g., 280 nm).[9]
- Sample Preparation: The sample is accurately weighed and dissolved in the mobile phase or a suitable solvent like methanol to a known concentration.

## Safety, Handling, and Storage

- Handling: Handle in a well-ventilated area. Wear suitable protective clothing, gloves, and eye/face protection to avoid contact with skin and eyes. Avoid the formation of dust and aerosols.[5]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Recommended storage temperature is between 0-8°C.[1][5] Keep apart from incompatible materials and foodstuff containers.[5]

## Conclusion

**2-Methyl-5-Nitro-6-Chlorophenol** is a valuable chemical intermediate with a well-defined set of physicochemical properties. Its utility in the synthesis of pharmaceuticals, agrochemicals, and dyes, combined with its intrinsic antimicrobial activity, makes it a compound of high interest

for ongoing and future research and development. Proper handling and storage are essential to ensure safety and maintain the compound's integrity.

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- To cite this document: BenchChem. ["2-Methyl-5-Nitro-6-Chlorophenol properties and structure"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1320782#2-methyl-5-nitro-6-chlorophenol-properties-and-structure]

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